

Alvespimycin hydrochloride solubility issues resolution

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Compound Focus: Alvespimycin Hydrochloride

CAS No.: 467214-21-7

Cat. No.: S003077

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Solubility Data and Storage Recommendations

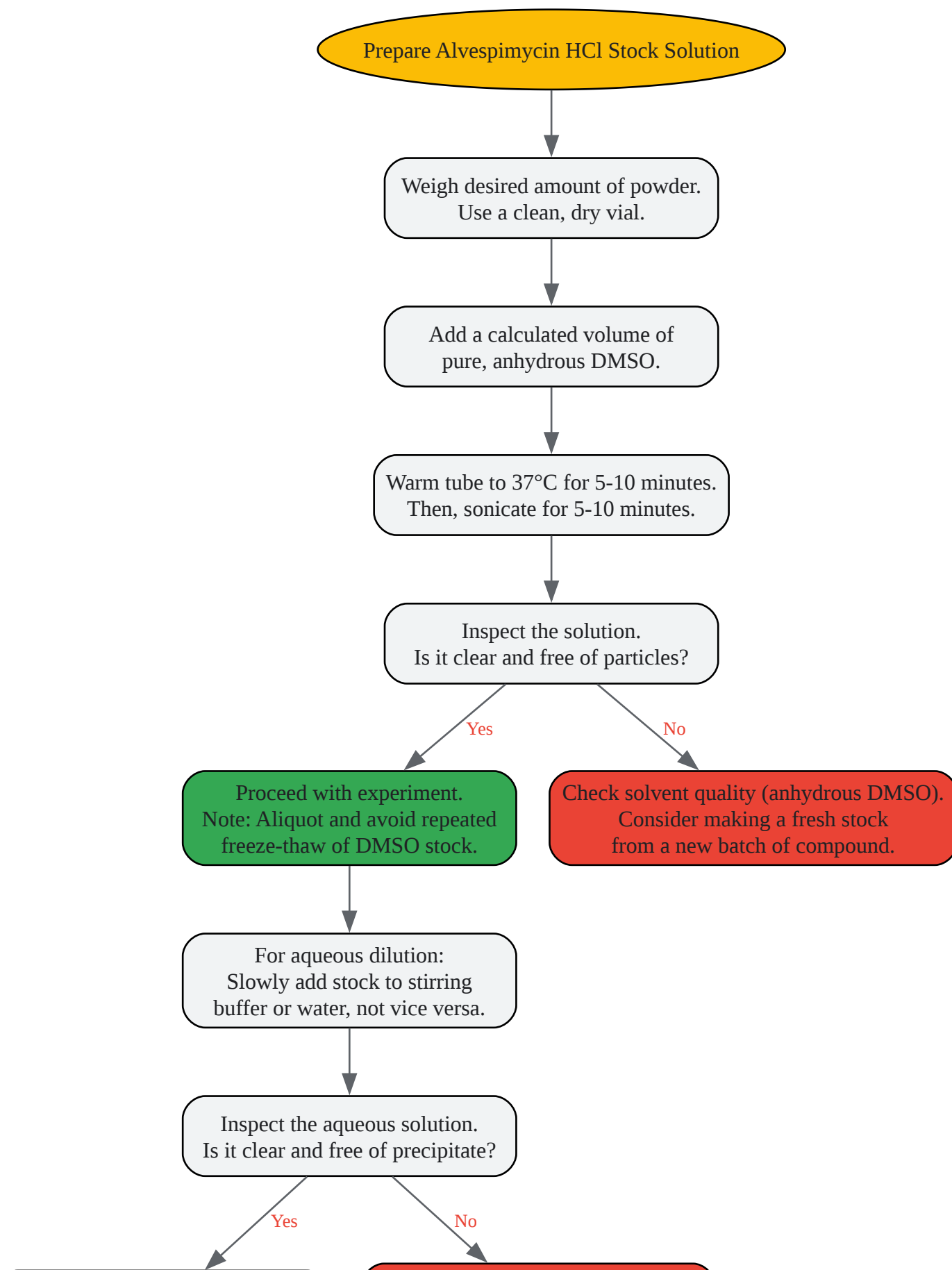
Understanding the basic physicochemical properties of Alvespimycin HCl is the first step in troubleshooting. Here is a summary of key data compiled from supplier documentation and research publications:

Property	Specification / Value	Source / Context
Molecular Weight	653.21 g/mol	[1] [2] [3]
Purity	Typically >95% to 99.92%	[2] [4] [5]
Solubility in DMSO	~25-26 mg/mL (approx. 38-40 mM); often reported as ≥50 mg/mL with warming and sonication.	[1] [2] [6]
Solubility in Water	~3-4 mg/mL (approx. 4.6-6.1 mM)	[1] [2] [6]
Storage (Solid)	Store solid at -20°C, sealed, and away from moisture.	[1] [2] [5]

Property	Specification / Value	Source / Context
Storage (Solution)	Solutions in DMSO are hygroscopic. Aqueous solutions are not stable for long-term storage; prepare fresh daily.	[1] [2] [7]

Troubleshooting Guide for Solubility Issues

If you are encountering problems when preparing your stock solution, follow this decision-making workflow:



Proceed with in vitro or in vivo experiments.

Increase temperature slightly.
Vortex and sonicate again.
Consider a lower final concentration.

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Frequently Asked Questions (FAQs)

Q1: My stock solution in DMSO looks clear, but it precipitates when I add it to my cell culture media.

What is the cause and how can I prevent this? This is a common issue due to the "dilution shock" when the organic stock solution meets the aqueous buffer. To minimize precipitation:

- **Slow Addition:** Add the DMSO stock slowly, drop-by-drop, to the warm, stirring buffer or media.
- **Concentration:** Ensure the final concentration of DMSO in your assay does not exceed 0.1% (v/v), as higher amounts can be toxic to cells.
- **Vehicle Control:** Always include a vehicle control (e.g., 0.1% DMSO in media) to rule out effects from the solvent itself.

Q2: What is the stability of Alvespimycin HCl in solution? Stability is a critical factor:

- **DMSO Stock:** While a 10-50 mM stock in DMSO can be stored at -20°C for several months, **it is highly recommended to aliquot it to avoid repeated freeze-thaw cycles**, which can promote degradation and precipitation [1] [6].
- **Aqueous Solution:** Aqueous solutions (e.g., in saline or buffer) are **not stable** and should be prepared immediately before use. One supplier explicitly advises against storing aqueous solutions for more than one day [2] [7].

Q3: I am planning an in vivo study. What are some viable formulation options for Alvespimycin HCl?

Due to its reasonable water solubility, Alvespimycin HCl is more suitable for in vivo studies than its predecessor compounds. A protocol cited in the literature suggests the following formulation for in vivo administration [1]:

- **Vehicle:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.
- This combination helps to maintain the compound in solution upon injection and is well-tolerated in animal models.

Q4: How can I confirm that my prepared Alvespimycin HCl solution is biologically active? You can verify activity through simple pharmacodynamic assays in cells:

- **Western Blot Analysis:** Treat a sensitive cell line (e.g., SKBR3 or another cancer cell line) with your prepared solution for 24 hours. A biologically active solution will cause:
 - **Induction of Hsp70:** A clear, dose-dependent increase in Hsp70 protein levels.
 - **Depletion of Client Proteins:** A decrease in Hsp90 client proteins like Her2 or Akt [1] [4]. The appearance of this signature pattern confirms that your solution is active and that the Hsp90 inhibition mechanism is functioning.

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